

A Technical Guide to the Physical Properties of Tetraethylammonium Hydroxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraethylammonium hydroxide

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Tetraethylammonium hydroxide (TEAOH), an organic quaternary ammonium compound, serves as a crucial reagent and catalyst in numerous applications, from organic synthesis to the fabrication of advanced materials. A thorough understanding of its physical properties is paramount for its effective and safe utilization in research and development. This technical guide provides a consolidated overview of the core physical properties of **tetraethylammonium hydroxide**, detailed methodologies for their determination, and a logical framework for understanding their interdependencies.

Core Physical Properties Data

The physical characteristics of **tetraethylammonium hydroxide** are most commonly reported for its aqueous solutions, as the anhydrous form has not been isolated.^[1] The properties vary significantly with concentration. The following table summarizes key quantitative data from various sources.

Physical Property	Value	Concentration / Conditions	Source(s)
Molecular Formula	C ₈ H ₂₁ NO	N/A	[2][3]
Molecular Weight	147.26 g/mol	N/A	[3][4][5]
Appearance	Colorless to light yellow liquid	Aqueous solution	[3][6][7]
Melting Point	-98 °C	Solution	[2][8]
< -25 °C	20% aq. soln.	[9]	
Boiling Point	110 °C	Solution	[2][3][8]
102 °C	20% aq. soln. at 1013 hPa	[9]	
Density	1.023 g/mL	at 25 °C	[2][3][10]
1.01 g/mL	20% aq. soln. at 25 °C		
1.01 g/cm ³	20% aq. soln. at 20 °C	[9]	
1.023 g/mL	35% aq. soln. at 25 °C	[10]	
Refractive Index	n _{20/D} 1.422	Solution	[2][8]
n _{20/D} 1.373	20% aq. soln.	[4]	
n _{20/D} 1.404	35% aq. soln.	[10]	
pH	> 13	20% aq. soln. at 20 °C	[2][9]
Solubility	Miscible with water	N/A	[3][5]
Flash Point	11 °C	Solution	[2][8]

Experimental Protocols for Property Determination

Accurate measurement of physical properties is critical. The following sections detail standard experimental methodologies suitable for characterizing **tetraethylammonium hydroxide**

solutions. Given the corrosive nature of TEAOH, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, is mandatory for all procedures.

Density Measurement

Density of liquid samples like aqueous TEAOH can be determined using several methods.

- **Vibrating Tube Densitometer:** This is a highly accurate method. The liquid sample is introduced into a U-shaped tube, which is then electromagnetically excited to vibrate at its characteristic frequency. This frequency changes depending on the mass (and thus density) of the sample inside the tube. The instrument measures the oscillation frequency and converts it to a density value. This method is advantageous for its high precision (up to 0.00001 g/cm³), small sample volume, and rapid measurement time.[\[1\]](#)
- **Pycnometer Method:** A pycnometer is a glass flask with a precisely known volume. The protocol is as follows:
 - Weigh the clean, dry pycnometer (m_1).
 - Fill the pycnometer with the TEAOH solution, ensuring no air bubbles are present, and thermostat to a specific temperature (e.g., 20 °C).
 - Weigh the filled pycnometer (m_2).
 - The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$, where V is the calibrated volume of the pycnometer. This method is accurate but requires careful handling and precise temperature control.[\[1\]](#)[\[3\]](#)
- **Hydrostatic Weighing (Archimedes' Principle):** This technique involves weighing a reference body of known volume (a glass sinker) first in air and then immersed in the TEAOH solution. The difference in weight is equal to the weight of the displaced liquid. The density of the liquid is then calculated from the buoyant force and the sinker's volume.[\[5\]](#)

Melting and Boiling Point Determination

- **Melting Point:** Since aqueous TEAOH solutions are liquid at room temperature, this measurement applies to their freezing point. The capillary method is standard for crystalline solids but can be adapted for determining freezing points.[\[11\]](#)[\[12\]](#)

- A small sample of the solution is placed in a capillary tube.
- The tube is placed in a cooling bath or a specialized apparatus capable of controlled cooling.
- The temperature is lowered gradually (e.g., 1 °C/min) near the expected freezing point.
- The temperature at which the first crystals appear and the temperature at which the entire sample solidifies are recorded as the freezing range.
- **Boiling Point:** The equilibrium boiling point can be determined using a method analogous to ASTM D1120.^{[13][14]}
 - A specific volume of the TEAOH solution (e.g., 100 mL) is placed in a round-bottom flask with a few boiling chips.
 - A reflux condenser is attached to the flask to prevent the loss of vapor.
 - A calibrated thermometer is positioned so that the bulb is just above the liquid surface, measuring the vapor temperature.
 - The solution is heated gently until it reaches a steady reflux.
 - The constant temperature observed during boiling is recorded as the equilibrium boiling point. This value should be corrected for atmospheric pressure.

pH Measurement

As a strong base, the pH of a TEAOH solution is expected to be high (>13).^[9] A standard pH meter with a glass electrode is used for this measurement.

- Calibrate the pH meter using at least two standard buffer solutions (e.g., pH 7, 10, and 12).
- Rinse the electrode thoroughly with deionized water and gently blot dry.
- Immerse the electrode in the TEAOH solution.

- Allow the reading to stabilize before recording the pH value. Given the high ionic strength and extreme pH, it is important to use an electrode designed for such conditions to ensure accuracy.^[7]

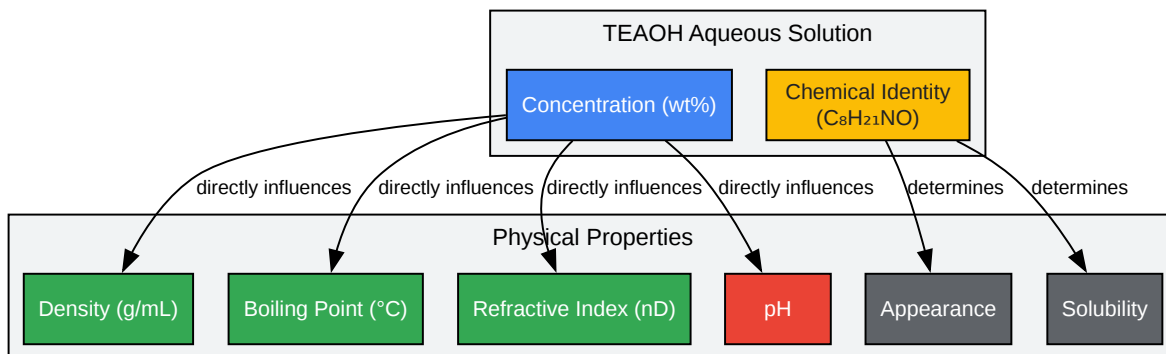
Refractive Index Measurement

The refractive index is a measure of how light bends as it passes through the substance and is useful for determining the concentration of solutions. An Abbe refractometer is a common instrument for this purpose.^{[2][10]}

- Ensure the prism of the refractometer is clean and dry.
- Apply a few drops of the TEAOH solution to the lower prism.
- Close the prisms and allow the sample to reach thermal equilibrium with the instrument (typically 20 °C).
- While looking through the eyepiece, adjust the control knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index value from the scale. The measurement is typically reported with reference to the sodium D-line (589 nm), denoted as nD.

Logical Relationships of Physical Properties

The physical properties of **tetraethylammonium hydroxide** solutions are interconnected. The concentration of the solution is a primary determinant for properties like density, boiling point, and refractive index. These relationships are crucial for quality control and application-specific formulations.



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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Tetraethylammonium Hydroxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147483#tetraethylammonium-hydroxide-physical-properties-data]

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